

Application Notes and Protocols for the Extraction and Purification of Dehydrosulphurenic Acid

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Compound of Interest

Compound Name: *Dehydrosulphurenic acid*

Cat. No.: *B15135457*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the extraction and purification of **Dehydrosulphurenic acid**, a bioactive triterpenoid primarily isolated from the medicinal mushroom *Antrodia cinnamomea* (also known as *Taiwanofungus camphoratus*). This compound has garnered significant interest for its potential therapeutic properties. The following protocols are designed to guide researchers through a reliable and reproducible workflow, from the initial extraction to the final purification and analysis.

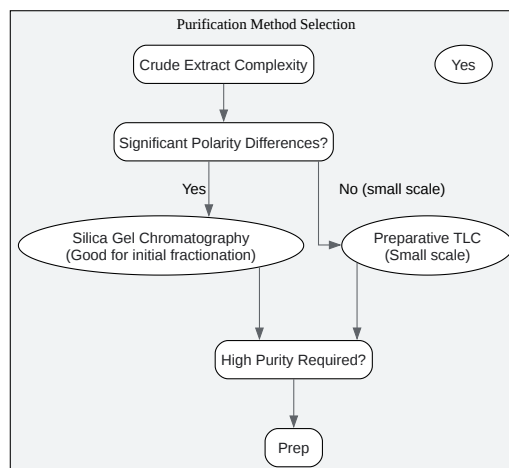
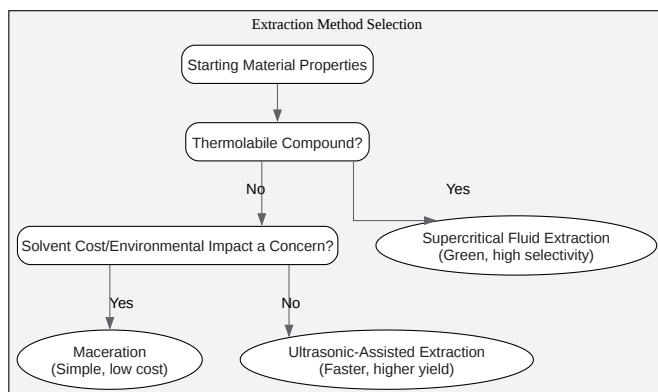
I. Introduction to Dehydrosulphurenic Acid

Dehydrosulphurenic acid is a lanostane-type triterpenoid characterized by its unique chemical structure. It has been identified as one of the active components in *Antrodia cinnamomea*, a fungus highly valued in traditional medicine. Research has indicated its potential in various pharmacological applications, making its efficient extraction and purification crucial for further investigation and drug development.

II. Overview of the Extraction and Purification Workflow

The general workflow for isolating **Dehydrosulphurenic acid** involves a multi-step process that begins with the extraction of the raw fungal material, followed by a series of

chromatographic purifications to isolate the target compound.



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